

Technical Guide: 2-Substituted Azepane Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-(2-Furyl)azepane hydrochloride

CAS No.: 1269053-71-5

Cat. No.: B3095792

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Executive Summary

The azepane (hexamethyleneimine) scaffold represents a privileged yet underutilized structural motif in modern medicinal chemistry. Unlike their five- (pyrrolidine) and six-membered (piperidine) counterparts, azepanes introduce a unique "medium-ring" character defined by high conformational entropy and transannular interactions. This guide provides a technical deep-dive into the 2-substituted azepane class, a specific subset where the C2-position serves as a critical vector for chirality and pharmacophore orientation.

For the drug developer, the 2-substituted azepane offers a strategic advantage: it functions as a conformational switch. By functionalizing the C2 position, researchers can bias the flexible seven-membered ring into defined twist-chair or chair-like conformations, locking pharmacophores into bioactive geometries that improve selectivity against GPCRs and proteases (e.g., Cathepsin K,

-secretase).

Structural & Conformational Analysis

The "Medium Ring" Challenge

The seven-membered azepane ring does not follow the rigid chair/boat dichotomy of cyclohexane. Instead, it exists in a dynamic equilibrium dominated by the Twist-Chair (TC) and Twist-Boat (TB) conformations.

- Unsubstituted Azepane: Highly flexible with a low barrier to pseudorotation (1-2 kcal/mol).
- 2-Substitution Effect: Introducing a substituent at C2 creates 1,2-allylic strain (if unsaturated) or transannular steric clashes that significantly raise the inversion barrier.
 - Design Insight: A bulky group (e.g., aryl, benzyl) at C2 preferentially stabilizes the Twist-Chair conformation where the substituent adopts a pseudo-equatorial position to minimize 1,3-diaxial-like interactions with C4/C7 protons.

Conformational Locking Strategy

To maximize potency, medicinal chemists often employ "conformational locking" using C2-substitution in tandem with other ring constraints (e.g., lactams or fused rings).

Conformation	Stability	Pharmacological Relevance
Twist-Chair (TC)	Most Stable	Preferred for GPCR ligands (e.g., Azelastine). Maximizes equatorial display of C2-substituents.
Twist-Boat (TB)	High Energy	Often observed in transition states or when constrained by bridging (e.g., in bicyclic alkaloids like Balanol).
Chair (C)	Intermediate	Less common due to eclipsing interactions between adjacent methylenes.

Synthetic Methodologies

Constructing the 2-substituted azepane core requires overcoming the entropic penalty of closing a seven-membered ring or controlling the regioselectivity of functionalizing an existing ring.

Strategy A: Asymmetric -Lithiation (The "Beak" Protocol)

This is the gold standard for generating enantiopure 2-substituted azepanes from commercially available N-Boc-azepane. It relies on the dipole-stabilized carbanion intermediate.

- Mechanism:
 - BuLi deprotonates the
 - proton (C2). The lithium species is stabilized by coordination to the Boc carbonyl oxygen (Complex Induced Proximity Effect - CIPE).
- Regioselectivity: Exclusive to C2 (kinetic control).
- Stereochemistry: In the presence of a chiral ligand (e.g., (-)-sparteine), the lithiation is enantioselective.^[1]

Strategy B: Ring Expansion (Schmidt/Beckmann)

Useful for accessing 2-oxo-azepanes (caprolactams), which can be reduced to azepanes.

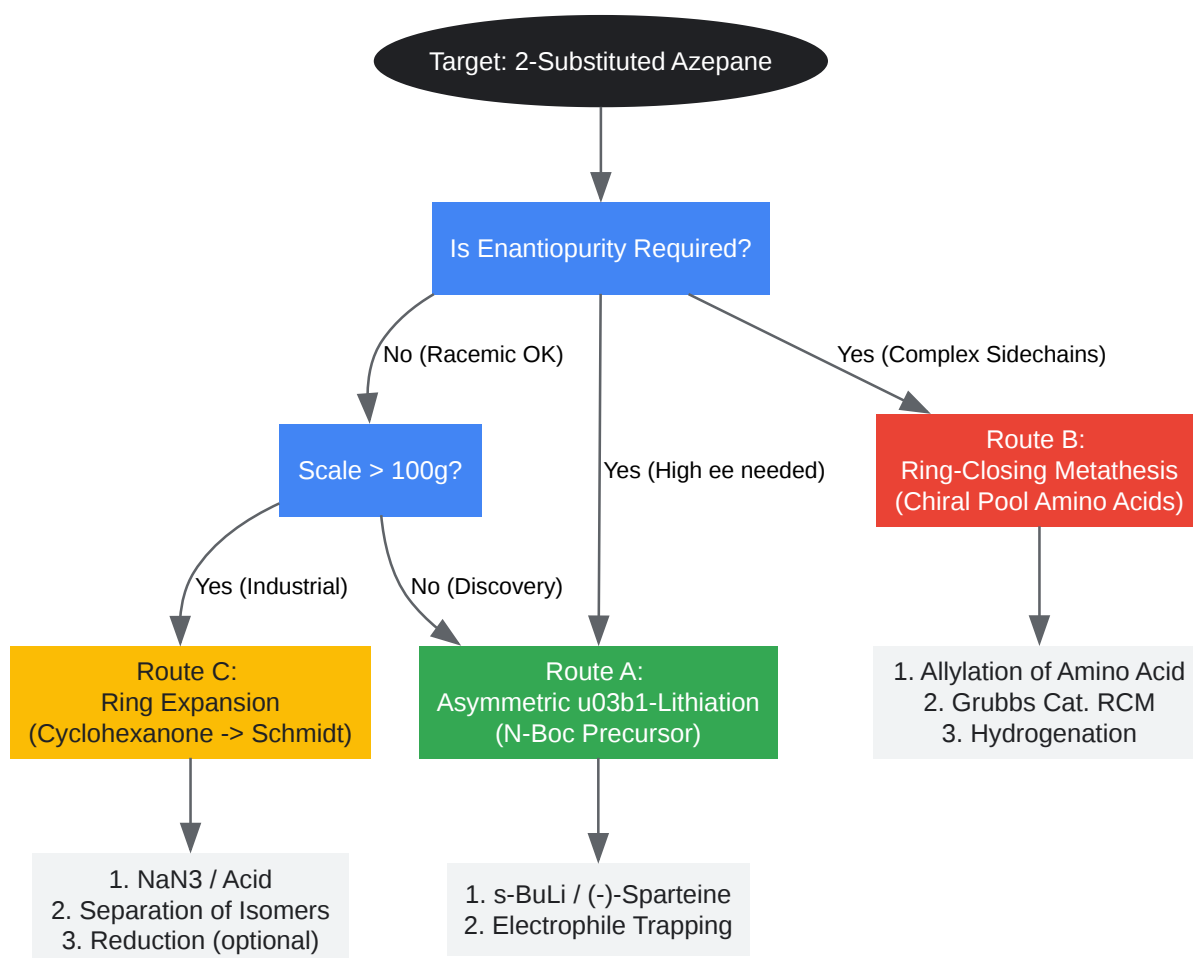
- Substrate: Cyclohexanones.
- Reagent: Hydrazoic acid (
) or Hydroxylamine/PPA.
- Limitation: Regioselectivity can be poor with asymmetric ketones unless specific steric directing groups are present.

Strategy C: Ring-Closing Metathesis (RCM)

Ideal for de novo synthesis of complex 2-substituted scaffolds.

- Precursor:
 - alkenyl amines tethered to a terminal olefin.
- Catalyst: Grubbs II or Hoveyda-Grubbs.
- Advantage: Allows introduction of the C2 substituent before ring closure, guaranteeing position and stereochemistry.

Visualization: Synthetic Decision Matrix



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Caption: Decision matrix for selecting the optimal synthetic route based on chirality, scale, and structural complexity.

Detailed Experimental Protocol

Protocol: Enantioselective Synthesis of (S)-2-Benzyl-N-Boc-azepane

Context: This protocol utilizes the "Beak" lithiation method to install a benzyl group at C2. It is a self-validating system; the formation of the complex is indicated by specific temperature and time parameters, and failure is usually evident by recovery of starting material.

Materials:

- N-Boc-azepane (1.0 equiv)
- -BuLi (1.3 equiv, cyclohexane solution)
- (-)-Sparteine (1.3 equiv)
- Benzyl bromide (1.4 equiv)
- Solvent: Anhydrous diethyl ether ()

Step-by-Step Methodology:

- Complex Formation (The Chiral Base):
 - Flame-dry a 2-neck round-bottom flask under Argon.
 - Add (-)-Sparteine (1.3 equiv) and anhydrous
 - . Cool to -78°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Add

-BuLi dropwise.^[2] Stir for 30 minutes. Validation: The solution should remain clear/pale yellow. Turbidity indicates moisture contamination.

- Deprotonation (Active Species Generation):
 - Add N-Boc-azepane (1.0 equiv) dropwise as a solution in .
 - Maintain temperature at -78°C for 4-5 hours.
 - Note: Unlike pyrrolidines (which lithiate in minutes), azepanes require longer equilibration times due to the flexibility of the ring hindering the CIPE complexation.
- Electrophilic Trapping:
 - Add Benzyl bromide (1.4 equiv) dropwise.
 - Stir at -78°C for 1 hour, then allow to warm slowly to room temperature overnight.
 - Observation: A white precipitate (LiBr) will form as the reaction warms.
- Workup & Purification:
 - Quench with saturated solution.^[2] Extract with (3x).^[2]
 - Wash combined organics with water and brine. Dry over .
 - Purify via flash column chromatography (Hexanes/EtOAc).
- QC Criteria:
 - Yield: Expect 60-75%.

- Enantiomeric Excess (ee): >90% (Determine via Chiral HPLC).
- NMR Validation: Look for the disappearance of one -proton signal and the appearance of benzylic protons (multiplet at 2.8-3.2 ppm).

Medicinal Chemistry Applications

Case Study 1: Azelastine (Allergodil)[5][6][7]

- Target: Histamine H1 Receptor (Antagonist).
- Role of Azepane: The azepane ring serves as a hydrophobic spacer that positions the basic nitrogen for ionic interaction with Asp107 in the receptor. The 2-substitution (in this case, part of the phthalazinone linkage) restricts the conformational space, reducing the entropic penalty of binding.

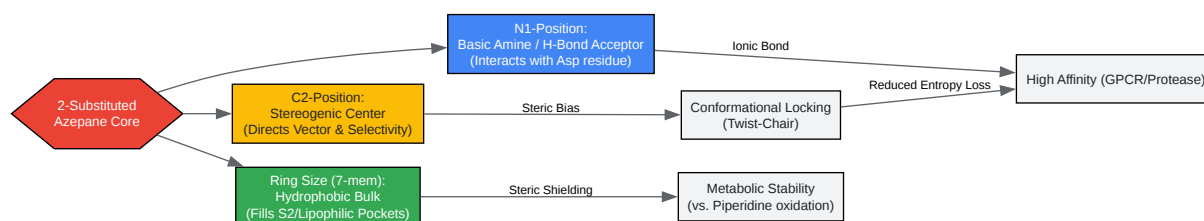
Case Study 2: Cathepsin K Inhibitors (Balicatib Analogs)

- Target: Cathepsin K (Cysteine Protease).
- Role of Azepane: 2-substituted azepan-3-ones have been explored as isosteres for the proline ring found in many protease inhibitors. The 7-membered ring alters the vector of the warhead (e.g., nitrile or ketone), often improving selectivity against related Cathepsins (L, S, B) by exploiting the larger S2 binding pocket of Cathepsin K.

Case Study 3: Neuropharmacology (NET/DAT Inhibitors)

- Target: Norepinephrine/Dopamine Transporters.[5][6]
- Innovation: Recent screens (e.g., Reymond group) identified N-benzylated bicyclic azepanes as potent inhibitors.[6] The 2-substitution creates a chiral center that discriminates between NET and DAT, a selectivity profile difficult to achieve with smaller rings.

Biological Signaling & SAR Logic



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Caption: SAR Logic map illustrating how the structural features of the 2-substituted azepane translate to biological potency.

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